

Technical Guide: Physical Properties of Methyl 5-bromo-2-hydroxy-3-nitrobenzoate

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Compound of Interest

Compound Name: *Methyl 5-bromo-2-hydroxy-3-nitrobenzoate*

CAS No.: *91983-31-2*

Cat. No.: *B1349150*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 5-bromo-2-hydroxy-3-nitrobenzoate**, a key chemical intermediate. The information is presented to support research and development activities where this compound is utilized.

Core Physical Properties

The fundamental physical characteristics of **Methyl 5-bromo-2-hydroxy-3-nitrobenzoate** are summarized in the table below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 91983-31-2 | [1][2] |
| Molecular Formula | C ₈ H ₆ BrNO ₅ | [1] |
| Molecular Weight | 276.0409 g/mol | [1] |
| Appearance | Solid | [1] |
| Purity | 97% | [1] |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |
| Solubility | Data not available in common solvents | |

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **Methyl 5-bromo-2-hydroxy-3-nitrobenzoate** are not detailed in the available literature, the following sections describe standard methodologies for measuring such properties for solid organic compounds.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity. A sharp melting range typically suggests a high-purity substance, whereas a broad melting range often indicates the presence of impurities.

General Procedure:

- **Sample Preparation:** A small amount of the finely powdered, dry compound is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially near the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Solubility Determination

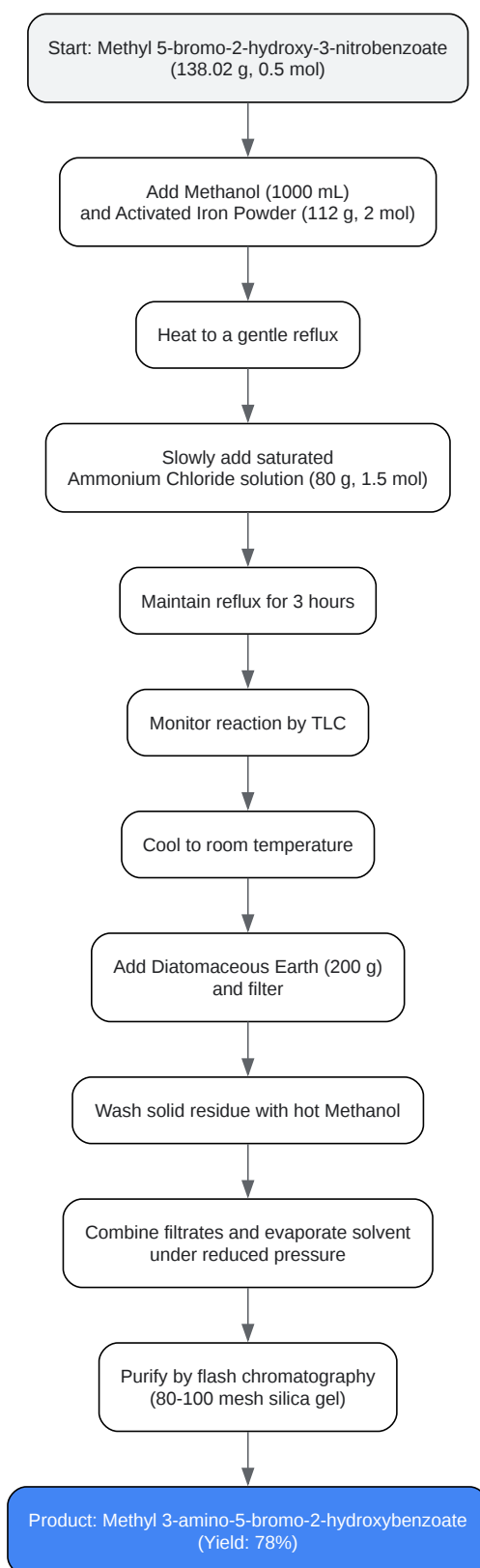
Determining the solubility of a compound in various solvents is essential for purification, reaction setup, and formulation.

General Procedure:

- Sample Preparation: A small, accurately weighed amount of the solid (e.g., 10 mg) is placed into a test tube.
- Solvent Addition: A known volume of the solvent (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated or stirred vigorously to promote dissolution. Gentle heating may be applied if the compound is expected to have higher solubility at elevated temperatures.
- Observation: The solubility is observed and can be qualitatively described as soluble, partially soluble, or insoluble. For quantitative analysis, the process is repeated with increasing amounts of the solid until saturation is reached, or with increasing volumes of the solvent to dissolve the initial amount of solid.

Synthetic Workflow Example

Methyl 5-bromo-2-hydroxy-3-nitrobenzoate serves as a valuable starting material in organic synthesis. The following diagram illustrates a typical experimental workflow for the reduction of the nitro group to an amine, a common transformation for this class of compounds.[\[3\]](#)



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Caption: Synthesis of Methyl 3-amino-5-bromo-2-hydroxybenzoate.

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References

- [1. Methyl 5-bromo-2-hydroxy-3-nitrobenzenecarboxylate \[cymitquimica.com\]](#)
- [2. Methyl 5-bromo-2-hydroxy-3-nitrobenzoate | 91983-31-2 \[sigmaaldrich.com\]](#)
- [3. Methyl 3-amino-5-bromo-2-hydroxybenzoate 95+% synthesis - chemicalbook \[chemicalbook.com\]](#)
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